

# Technical Guide: 2,5-dichloro-N-phenylbenzenesulfonamide

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## Compound of Interest

Compound Name: 2,5-dichloro-N-phenylbenzenesulfonamide

Cat. No.: B312446

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CAS Number: 91498-90-7[1][2]

This technical guide provides an overview of **2,5-dichloro-N-phenylbenzenesulfonamide**, a chemical compound belonging to the benzenesulfonamide class. Due to the limited availability of in-depth data for this specific molecule, this document also draws upon information from closely related structural analogs to provide a broader context for researchers, scientists, and drug development professionals.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>9</sub> Cl <sub>2</sub> NO <sub>2</sub> S	[1]
Molecular Weight	302.18 g/mol	[1]

## Synthesis and Experimental Protocols

While a specific protocol for **2,5-dichloro-N-phenylbenzenesulfonamide** was not detailed in the reviewed literature, the synthesis of structurally similar sulfonamides, such as 2,5-dichloro-N-(3-methylphenyl)benzenesulfonamide and 2,5-dichloro-N-(2,3-dimethylphenyl)benzenesulfonamide, follows a general synthetic route.[3][4] The following is a generalized experimental protocol based on these related compounds.

## General Synthesis of N-Aryl-2,5-dichlorobenzenesulfonamides

This protocol describes the reaction of an aniline derivative with 2,5-dichlorobenzenesulfonyl chloride.

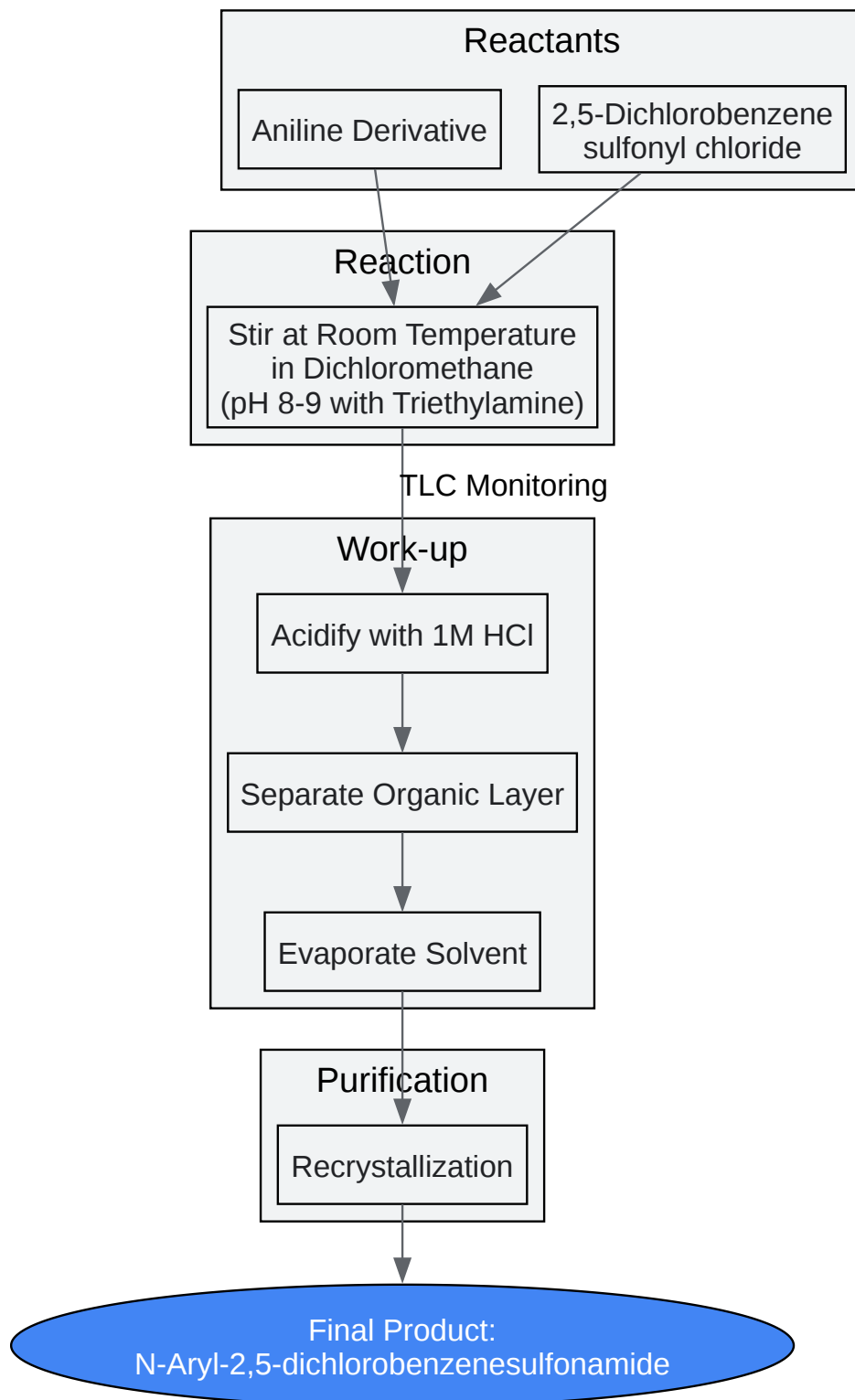
### Materials:

- Aniline or a substituted aniline derivative (e.g., m-toluidine, 2,3-dimethylaniline)
- 2,5-dichlorobenzenesulfonyl chloride
- Dichloromethane (DCM)
- Triethylamine
- 1M Hydrochloric acid (HCl) solution
- Sodium carbonate solution (5%) (for neutralization, if needed)

### Procedure:

- Dissolve the aniline derivative in dichloromethane.
- Add 2,5-dichlorobenzenesulfonyl chloride to the mixture.
- Stir the reaction mixture at room temperature overnight. The pH should be maintained at 8-9 using triethylamine.
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- Upon completion, adjust the pH to 1-2 with a 1M HCl solution.
- Pour the mixture into a separatory funnel and separate the dichloromethane layer.
- Evaporate the solvent from the organic layer at room temperature to yield the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent (e.g., acetonitrile) to obtain the final product.<sup>[3][4]</sup>

## General Synthesis Workflow



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Caption: General workflow for the synthesis of N-aryl-2,5-dichlorobenzenesulfonamides.

## Biological Activity

Direct biological activity data for **2,5-dichloro-N-phenylbenzenesulfonamide** is not readily available. However, studies on a closely related analog, 2,5-dichloro-N-(4-nitrophenyl)-benzenesulfonamide, have investigated its effects on cardiovascular parameters in an isolated rat heart model.<sup>[5]</sup>

### Experimental Model for Biological Activity Screening

The following protocol is adapted from the study of benzenesulfonamide derivatives on an isolated rat heart model to assess effects on perfusion pressure and coronary resistance.<sup>[5]</sup>

Model: Isolated rat heart (Langendorff preparation) Perfusion: Perfused at a constant flow rate of 10 ml/min. Test Compound: 2,5-dichloro-N-(4-nitrophenyl)-benzenesulfonamide at a concentration of 0.001 nM. Measurements:

- Perfusion Pressure: Measured to determine changes in vascular resistance.
- Coronary Resistance: Calculated as the ratio of perfusion pressure (mm Hg) to coronary flow (mL/min). Comparison: Effects are compared to a control (absence of the compound) and other benzenesulfonamide derivatives.<sup>[5]</sup>

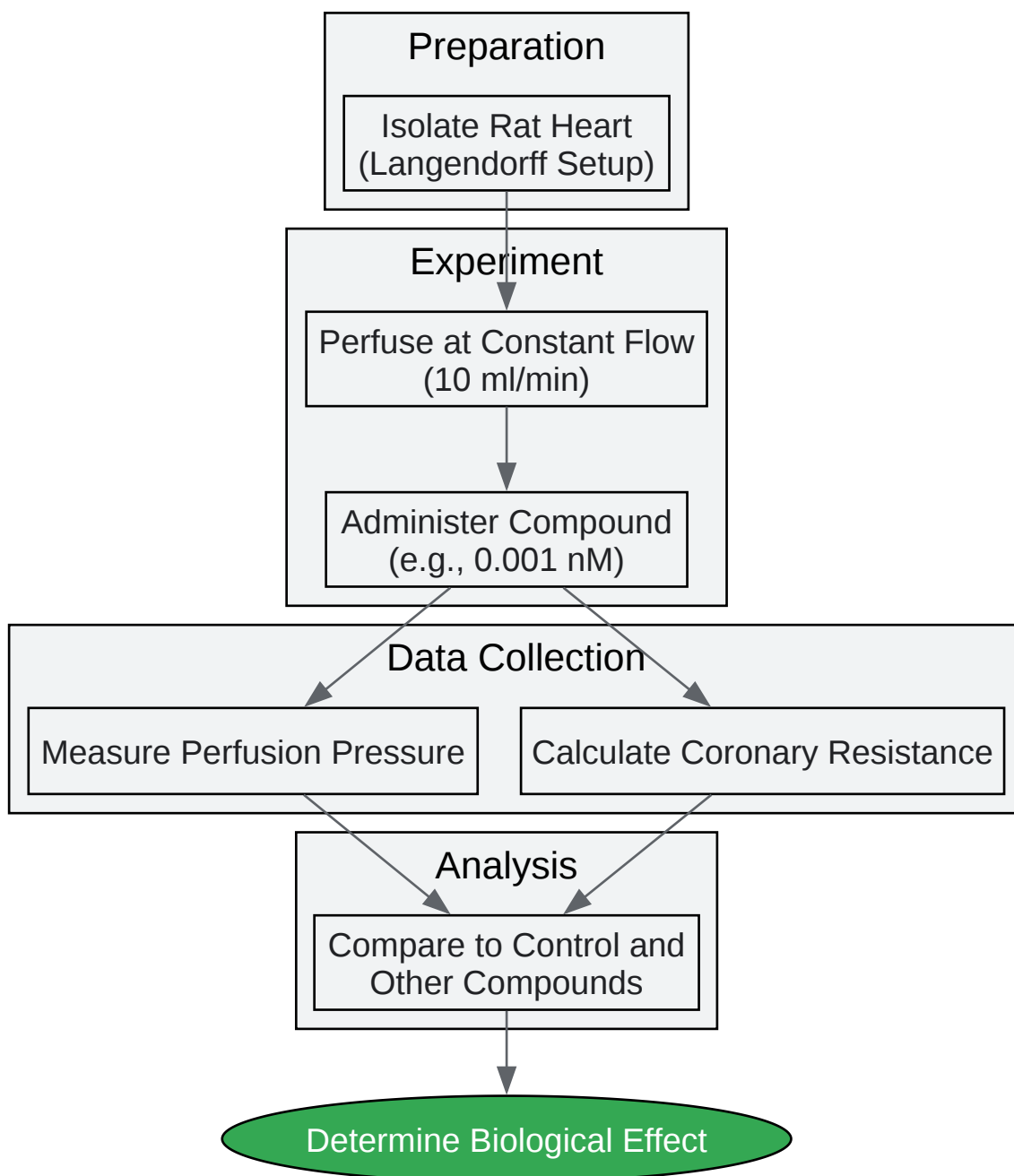
### Quantitative Data from a Structurally Related Analog

The following table summarizes the reported effects of 2,5-dichloro-N-(4-nitrophenyl)-benzenesulfonamide on perfusion pressure and coronary resistance.

Parameter	Compound	Observation
Perfusion Pressure	2,5-dichloro-N-(4-nitrophenyl)-benzenesulfonamide	No significant decrease observed compared to control. <sup>[5]</sup>
Coronary Resistance	2,5-dichloro-N-(4-nitrophenyl)-benzenesulfonamide	No significant decrease observed compared to control. <sup>[5]</sup>

It is important to note that another analog, 4-(2-aminoethyl)-benzenesulfonamide, did show a significant decrease in both perfusion pressure and coronary resistance in the same study.[5]

### Biological Activity Screening Workflow

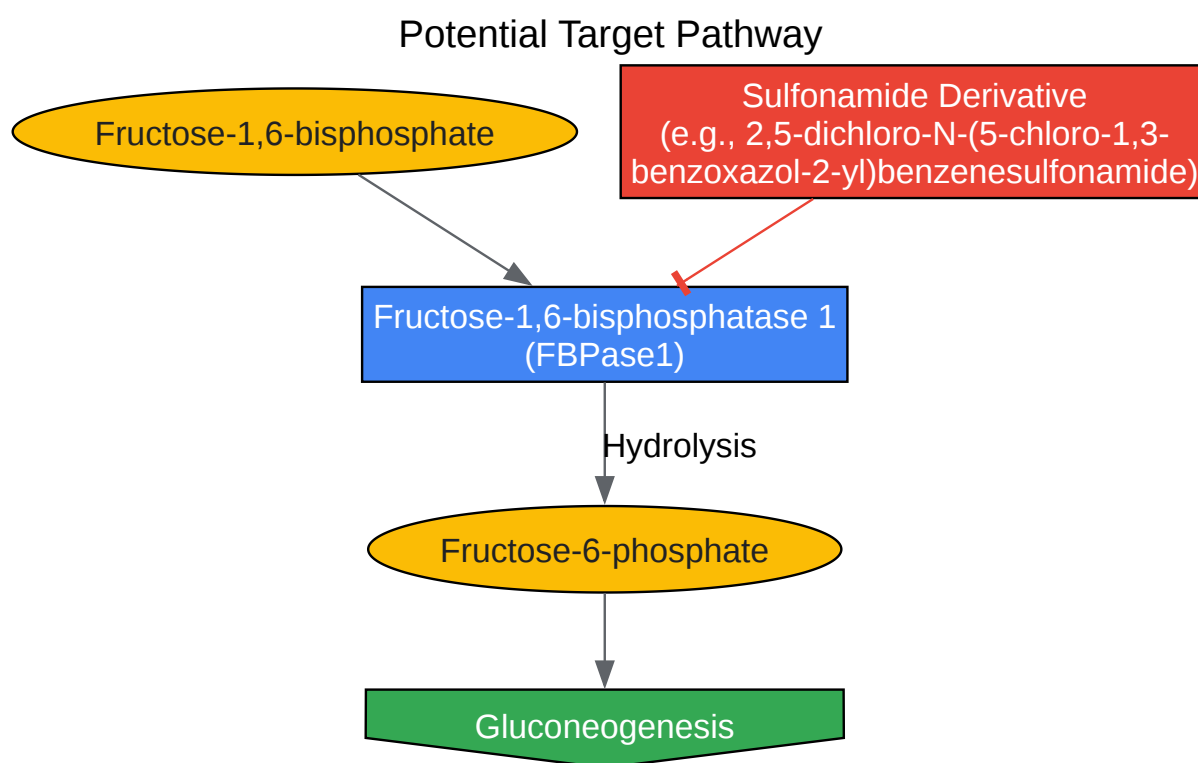


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Caption: Workflow for assessing the biological activity of benzenesulfonamide derivatives.

## Potential Mechanism of Action

While the direct target of **2,5-dichloro-N-phenylbenzenesulfonamide** is not specified, some sulfonamide derivatives are known to interact with various biological targets. For instance, 2,5-dichloro-N-(5-chloro-1,3-benzoxazol-2-yl)benzenesulfonamide has been identified as an inhibitor of Fructose-1,6-bisphosphatase 1, a rate-limiting enzyme in gluconeogenesis.[6] This suggests that derivatives of 2,5-dichlorobenzenesulfonamide could potentially be explored for their roles in metabolic pathways.



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Caption: Inhibition of Fructose-1,6-bisphosphatase 1 by a sulfonamide derivative.

## Conclusion

**2,5-dichloro-N-phenylbenzenesulfonamide** is a compound for which detailed public data is limited. However, by examining its structural analogs, it is possible to infer potential synthetic routes and biological screening methods. The benzenesulfonamide scaffold is present in a

variety of biologically active molecules, suggesting that this compound and its derivatives could be of interest for further investigation in drug discovery and development. Future research should focus on the direct synthesis, characterization, and biological evaluation of **2,5-dichloro-N-phenylbenzenesulfonamide** to fully elucidate its properties and potential applications.

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## References

- 1. 2,5-дихлор-N-phenylbenzenesulfonamide | 91498-90-7 [m.chemicalbook.com]
- 2. 2,5-dichloro-N-phenylbenzenesulfonamide | C<sub>12</sub>H<sub>9</sub>Cl<sub>2</sub>NO<sub>2</sub>S | CID 3805784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,5-Dichloro-N-(3-methylphenyl)benzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2,5-Dichloro-N-(2,3-dimethylphenyl)benzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
- 5. periodicos.cerradopub.com.br [periodicos.cerradopub.com.br]
- 6. go.drugbank.com [go.drugbank.com]
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